

# An In-depth Technical Guide to Bis(triphenylsilyl)chromate (CAS 1624-02-8)

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## Compound of Interest

Compound Name: *Bis(triphenylsilyl)chromate*

Cat. No.: *B1148569*

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## Abstract

**Bis(triphenylsilyl)chromate**, with the CAS number 1624-02-8, is a notable organometallic compound recognized for its utility as a potent oxidizing agent and catalyst. This technical guide provides a comprehensive overview of its chemical properties, detailed synthesis protocols, and significant applications in organic chemistry, particularly in polymerization and oxidation reactions. The document is structured to offer readily accessible quantitative data, in-depth experimental methodologies, and visual representations of key processes to support researchers and professionals in the field.

## Chemical and Physical Properties

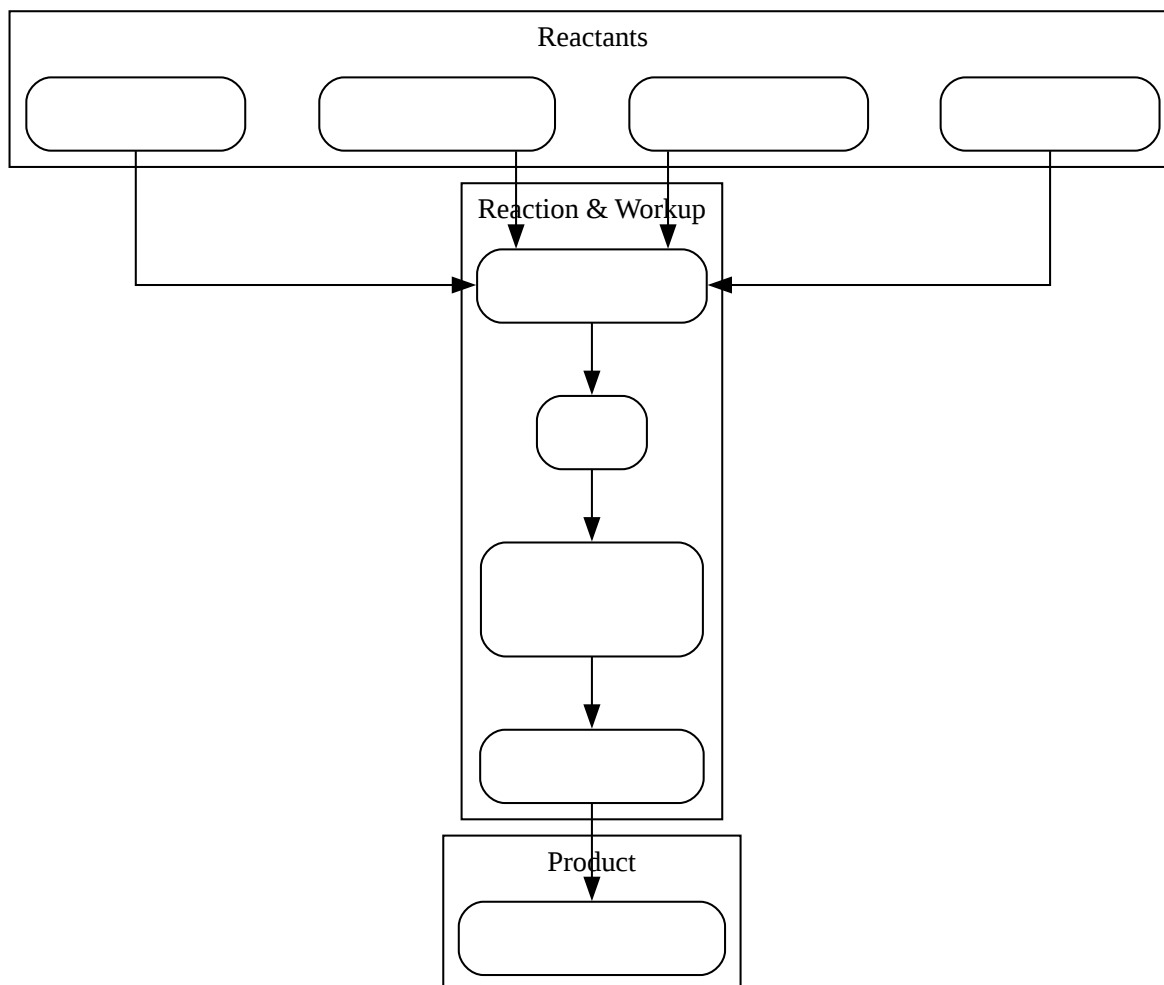
**Bis(triphenylsilyl)chromate** is a yellow to light orange crystalline solid. Its molecular structure consists of a central chromium atom in a +6 oxidation state, bonded to two triphenylsilyl groups via oxygen atoms. This structure contributes to its notable stability and reactivity.

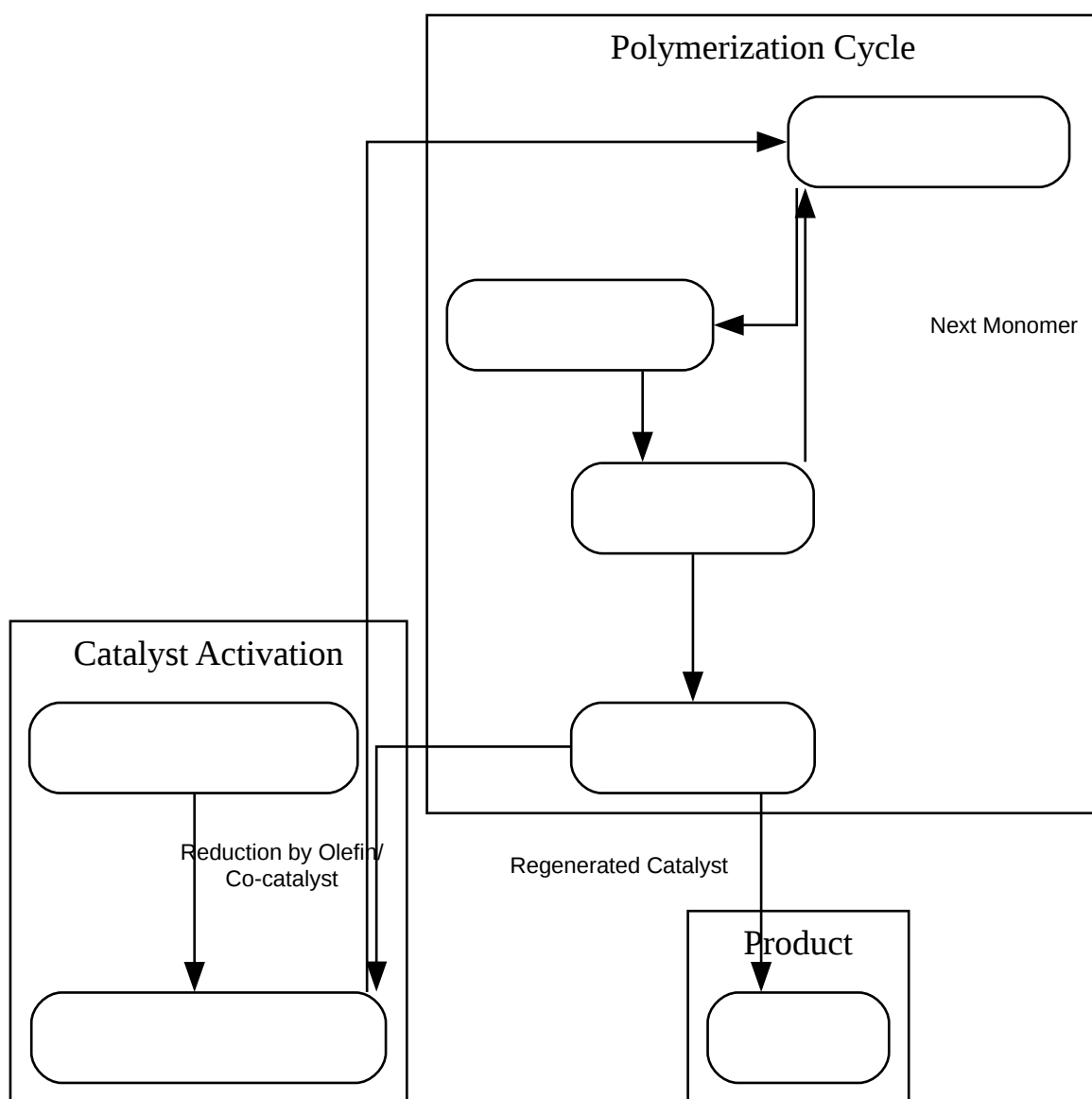
Property	Value	Reference
CAS Number	1624-02-8	
Molecular Formula	C <sub>36</sub> H <sub>30</sub> CrO <sub>4</sub> Si <sub>2</sub>	[1]
Molecular Weight	634.79 g/mol	[2]
Appearance	Yellow to light orange powder/needles	[3]
Melting Point	151-161 °C (decomposes)	[4]
Purity	Typically >96%	[5][6]
Solubility	Soluble in carbon tetrachloride, heptane.	

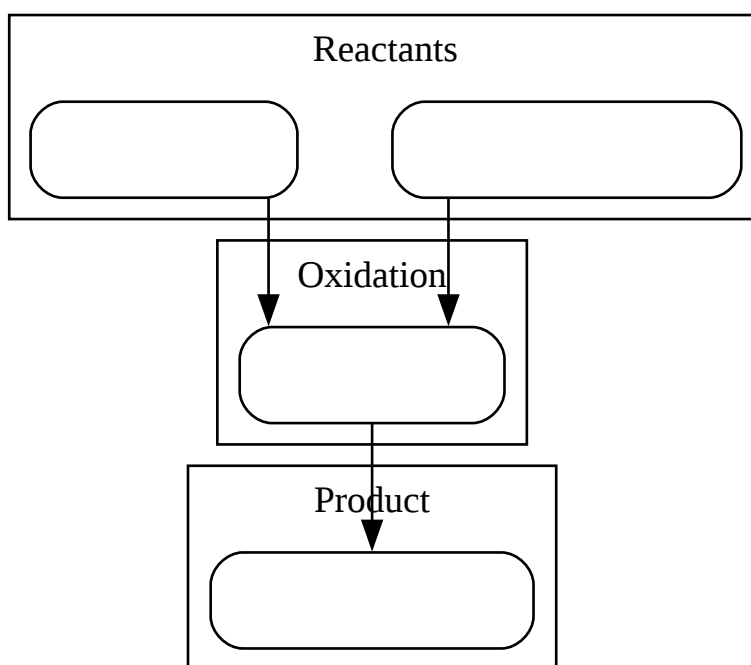
## Synthesis of Bis(triphenylsilyl)chromate

Several methods for the synthesis of **bis(triphenylsilyl)chromate** have been reported, primarily involving the reaction of a triphenylsilyl precursor with a chromium(VI) source. The following protocols are adapted from established patent literature, offering high yields and purity.[4]

## Synthesis Workflow







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## References

- 1. Benzylic C–H Oxidation: Recent Advances and Applications in Heterocyclic Synthesis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. Bis(triphenylsilyl) chromate | CAS#:1624-02-8 | Chemsrce [chemsrc.com]
- 4. US5698723A - Process for the preparation of bistrphenylsilyl chromate - Google Patents [patents.google.com]
- 5. Ethylene polymerization with supported bis(triphenylsilyl) chromate catalysts [periodicos.capes.gov.br]
- 6. Composition of the Ethylene-Polymerization Catalyst Obtained on Reaction of bis(Triphenylsiloxyl) Chromite with Silica-Gel | Sciact - CRIS-system of Boreskov Institute of

Catalysis - publications, employee [sciact.catalysis.ru]

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